

A Comparative Analysis of Texin 192A and Alternative Medical-Grade Polymers

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Compound of Interest

Compound Name: *Texin 192A*

Cat. No.: *B15400975*

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For researchers, scientists, and drug development professionals, the selection of appropriate polymeric materials is a critical step in the design and manufacturing of medical devices. This guide provides a comprehensive benchmark of Texin® 192A, a thermoplastic polyurethane (TPU), against other leading medical-grade polymers, including alternative TPUs, a thermoplastic elastomer (TPE), and a copolyester. The following sections present a detailed comparison of their mechanical, thermal, and biological properties, supported by standardized experimental data and detailed testing protocols.

Quantitative Performance Data

The selection of a medical-grade polymer is often dictated by its specific physical and mechanical properties. The following tables provide a comparative summary of key performance indicators for Texin® TPUs and their alternatives.

Mechanical Properties

Property	Texin® 992A	Texin® 392A	Pellethane® 2363- 80A	Pellethane® 2363- 90A	Mediprene® 500M (Typical)	Eastman Tritan™ MXF121	Test Method
Hardness (Shore A)	92	92	81	90	40-90	-	ASTM D2240
Tensile Strength (Ultimate)	-	-	35.8 MPa	-	-	47 MPa	ASTM D412 / ASTM D638
Elongation at Break (%)	-	-	550	-	-	133 %	ASTM D412 / ASTM D638
Flexural Modulus	-	-	-	-	-	1748 MPa	ASTM D790

Note: Dashes (-) indicate data not readily available in the referenced datasheets.

Thermal Properties

Property	Texin® 992A	Texin® 392A	Pellethane® 2363- 80A	Pellethane® 2363- 90A	Mediprene® 500M (Typical)	Eastman Tritan™ MXF121	Test Method
Vicat Softening Point	-	-	85.0 °C	-	-	-	ASTM D1525
Deflection Temperature @ 0.455 MPa (66 psi)	-	-	-	-	-	94 °C	ASTM D648
Deflection Temperature @ 1.82 MPa (264 psi)	-	-	-	-	-	83 °C	ASTM D648

Note: Dashes (-) indicate data not readily available in the referenced datasheets.

Biocompatibility and Sterilization

All the compared polymers are designed for medical applications and have undergone rigorous biocompatibility testing.

- Texin®: Many grades of Texin® TPU are biocompatible according to FDA-modified ISO 10993-1 tests.[1]
- Pellethane®: This medical-grade TPU has passed ISO 10993-5 cytotoxicity tests and meets USP Class VI requirements, ensuring its safety for contact with human tissues.[2][3]

- Mediprene®: These TPEs are compounded using medically approved raw materials and representative grades have passed cytotoxicity tests according to ISO 10993-5 and biocompatibility tests according to USP Class VI.[4][5] They are also latex-free, reducing the risk of allergic reactions.[4][6]
- Eastman Tritan™ MXF121: This copolyester has successfully passed FDA/ISO 10993 testing for cytotoxicity, skin sensitization, and intracutaneous reactivity.[7][8][9][10][11][12]

In terms of sterilization, these polymers offer various options. Mediprene® TPEs can be sterilized using gamma radiation, Ethylene Oxide (EtO), and steam.[6] Pellethane® is also suitable for a range of sterilization methods.

Chemical Resistance

The ability of a polymer to withstand chemical exposure is crucial for medical devices that may come into contact with bodily fluids, disinfectants, or drugs.

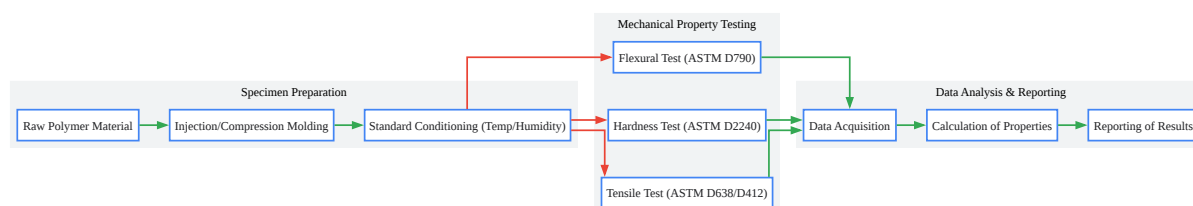
- Texin®: Offers good chemical resistance to oils, greases, and solvents.[13]
- Pellethane®: Exhibits good chemical resistance properties.[14]
- Mediprene®: Generally shows good chemical resistance, with the exception of organic solvents, and aromatic and vegetable oils.[4]
- Eastman Tritan™ MXF121: Possesses good chemical resistance.[7][8][10][11]

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure objectivity and comparability. The following are detailed descriptions of the key experimental protocols.

Mechanical Testing

A general workflow for the mechanical testing of medical-grade polymers is outlined below.



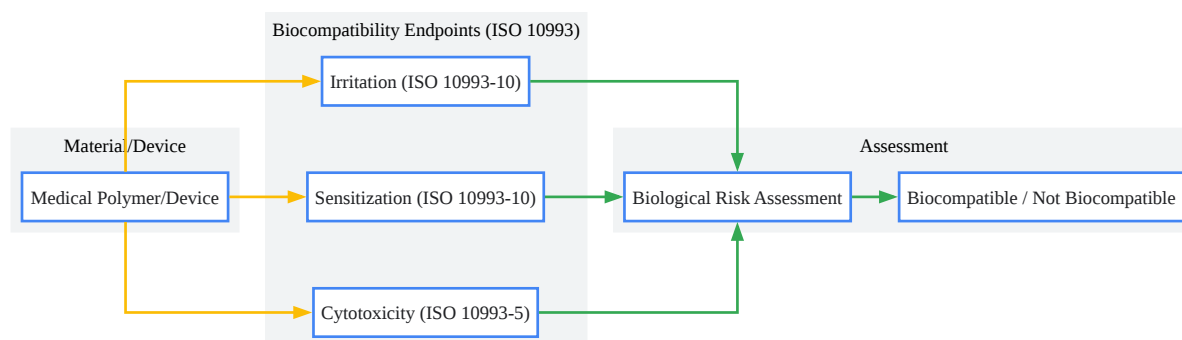
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Caption: General workflow for mechanical property testing of polymers.

- **Tensile Properties (ASTM D638 / ASTM D412):** This test determines the tensile strength and elongation of the polymer. A dumbbell-shaped specimen is pulled at a constant rate until it breaks. The force required to break the specimen and the extent to which it stretches are measured.
- **Hardness (ASTM D2240):** The Shore durometer hardness is measured by pressing a standardized indenter into the material under a specific force. The depth of indentation is inversely proportional to the hardness.
- **Flexural Properties (ASTM D790):** This test measures the flexural modulus, which is an indication of the material's stiffness. A rectangular specimen is supported at both ends and a load is applied to the center until it bends or breaks.

Biocompatibility Testing

The biocompatibility of medical polymers is assessed through a series of in vitro and in vivo tests as outlined in the ISO 10993 standards.



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References

- 1. bapolymers.com [bapolymers.com]
- 2. juyuans.com [juyuans.com]
- 3. media.lubrizol.com [media.lubrizol.com]
- 4. ulprospector.com [ulprospector.com]
- 5. hexpol.com [hexpol.com]
- 6. Mediprene® TPE [distrupol.com]
- 7. ulprospector.com [ulprospector.com]
- 8. cn-plas.com [cn-plas.com]
- 9. specialchem.com [specialchem.com]

- 10. Eastman Tritan MXF121 copolyester | Eastman [eastman.com]
- 11. lerplas.com [lerplas.com]
- 12. Material Data Center | Datasheet Tritan™ MXF121 [materialdatacenter.com]
- 13. santplas.com [santplas.com]
- 14. specialchem.com [specialchem.com]
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